

Understanding the Reactivity of Bromine Trichloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: Bromine trichloride

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Abstract

Bromine trichloride (BrCl_3) is a reactive interhalogen compound with significant potential in synthetic chemistry, acting as a potent oxidizing and halogenating agent. Despite its utility, comprehensive data on its reactivity, particularly quantitative kinetic and thermodynamic parameters, are scarce in the scientific literature. This technical guide provides a consolidated overview of the known reactivity of **bromine trichloride**, including its chemical and physical properties, stability, and common reactions. Due to the limited availability of specific data for BrCl_3 , this guide also incorporates data for the closely related and more extensively studied bromine monochloride (BrCl), which coexists in equilibrium with BrCl_3 in solution. This document aims to serve as a valuable resource for researchers by providing detailed experimental protocols, summarizing available quantitative data, and illustrating key reaction mechanisms and workflows.

Introduction

Bromine trichloride (BrCl_3) is an interhalogen compound that exhibits high reactivity, making it a subject of interest for various chemical transformations.^{[1][2]} It is known to be a strong oxidizing agent and participates in halogen-exchange reactions, finding applications in organic synthesis and surface modification processes.^[1] The central bromine atom in BrCl_3 possesses two lone pairs of electrons, resulting in a T-shaped molecular geometry.^[1] Its reactivity is often compared to other interhalogens like bromine trifluoride (BrF_3) and iodine trichloride (ICl_3).^[1]

This guide provides a detailed examination of the reactivity of BrCl_3 , addressing the challenges posed by its instability and the limited availability of direct experimental data. By supplementing with data from its more stable counterpart, bromine monochloride (BrCl), we aim to provide a practical and comprehensive resource for professionals in research and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **bromine trichloride** and related compounds is presented in Table 1.

Property	Bromine Trichloride (BrCl_3)	Bromine Monochloride (BrCl)	Bromine Trifluoride (BrF_3)	Iodine Trichloride (ICl_3)
CAS Number	12360-50-8[1]	13863-41-7[3]	7787-71-5	865-47-4
Molecular Formula	BrCl_3 [1]	BrCl [3]	BrF_3 [1]	ICl_3 [1]
Molecular Weight (g/mol)	186.26[1]	115.36	136.90	233.26
Appearance	Yellow-brown liquid[2]	Golden yellow gas[3]	Straw-colored liquid	Bright yellow powder
Melting Point (°C)	Decomposes	-66[3]	8.8	Decomposes at 77
Boiling Point (°C)	Decomposes	5[3]	125.8	Decomposes
Molecular Geometry	T-shaped[1]	Linear[1]	T-shaped[1]	T-shaped (dimerizes to I_2Cl_6 in solid state)[1]

Reactivity and Stability

Bromine trichloride is a highly reactive compound that acts as a strong oxidizing agent.[1] It is more reactive than bromine monochloride but less reactive than bromine trifluoride.[1] BrCl_3 is

unstable and tends to dissociate into bromine monochloride (BrCl) and chlorine (Cl₂). This equilibrium is a key aspect of its chemistry.

Stability and Decomposition

Bromine trichloride is thermally unstable and decomposes upon heating. It is also highly susceptible to hydrolysis. In aqueous or protic media, it rapidly hydrolyzes to form hydrobromic acid (HBr) and hypochlorous acid (HOCl).^[1] It is more stable in anhydrous, nonpolar solvents such as carbon tetrachloride.^[1]

Quantitative Reactivity Data

Direct quantitative kinetic and thermodynamic data for BrCl₃ are not readily available in the literature. However, extensive data exists for bromine monochloride (BrCl), which is a key species in equilibrium with BrCl₃. The following tables summarize important kinetic and thermodynamic parameters for BrCl.

Table 2: Kinetic Data for Bromine Monochloride (BrCl) Reactions

Reaction	Rate Constant (k)	Temperature (°C)	Conditions	Reference
BrCl + ClO ₂ ⁻	5.2 x 10 ⁶ M ⁻¹ s ⁻¹	25	Phosphate buffer	[4]
BrCl + BrO ₂ ⁻	1.9 x 10 ⁵ M ⁻¹ s ⁻¹	25	Phosphate buffer	[4]
BrCl hydrolysis to HOBr + Cl ⁻	3.0 x 10 ⁶ s ⁻¹ (first-order)	25	p[H ⁺] 6.4	[5]
HOBr + Cl ⁻ + H ⁺ → BrCl	2.3 x 10 ¹⁰ M ⁻² s ⁻¹	25	-	[5]

Table 3: Thermodynamic Data for Bromine Monochloride (BrCl) Equilibria

Equilibrium	Equilibrium Constant (K)	Temperature (°C)	Conditions	Reference
$\text{BrCl(aq)} + \text{Cl}^- \rightleftharpoons \text{BrCl}_2^-$	3.8 M^{-1}	25	$\mu = 1.0 \text{ M}$	[5]
$\text{BrCl(aq)} + \text{H}_2\text{O} \rightleftharpoons \text{HOBr(aq)} + \text{Cl}^- + \text{H}^+$	$1.3 \times 10^{-4} \text{ M}^2$	5-25	$\mu = 1.0 \text{ M}$	[5]

Experimental Protocols

Synthesis of Bromine Trichloride (Laboratory Scale)

Disclaimer: **Bromine trichloride** is a highly corrosive and toxic substance. This procedure should only be carried out by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

Materials:

- Liquid bromine (Br_2)
- Chlorine gas (Cl_2)
- Anhydrous carbon tetrachloride (CCl_4)
- Schlenk flask or a three-necked round-bottom flask
- Gas inlet tube
- Dry ice/acetone cold bath (-78°C)
- Magnetic stirrer and stir bar

Procedure:

- Set up the reaction flask under an inert atmosphere (e.g., nitrogen or argon).
- Cool the flask to -78°C using a dry ice/acetone bath.

- Add a solution of liquid bromine in anhydrous carbon tetrachloride to the cooled flask with stirring.
- Slowly bubble dry chlorine gas through the bromine solution. The reaction is exothermic and should be controlled by the rate of chlorine addition and the cooling bath.
- Continue the addition of chlorine until the color of the solution changes from reddish-brown to a deep red or orange, indicating the formation of BrCl_3 .
- The resulting solution of BrCl_3 in CCl_4 should be used immediately for subsequent reactions as it is unstable.

Studying the Reactivity of Bromine Trichloride

A stopped-flow UV-Vis spectrophotometer can be used to monitor the degradation rates of BrCl_3 and its reactions with various substrates.^[1]

Procedure:

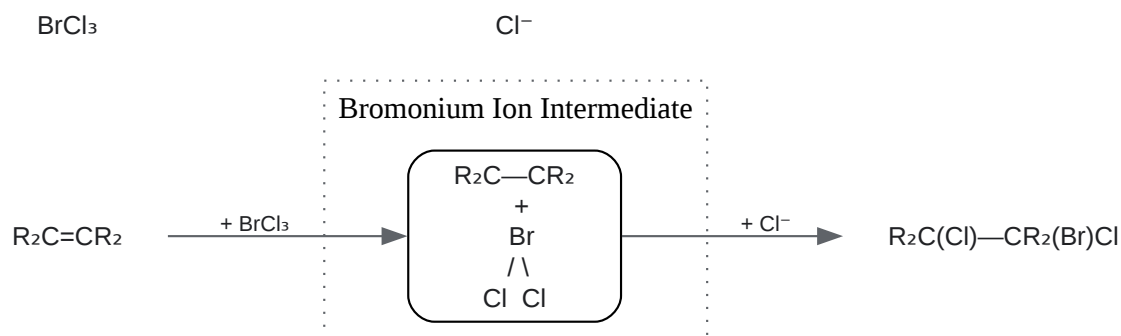
- Prepare a fresh solution of BrCl_3 in an appropriate anhydrous, nonpolar solvent (e.g., CCl_4) as described above.
- Prepare a solution of the substrate to be studied in the same solvent.
- Use the stopped-flow apparatus to rapidly mix the BrCl_3 solution with the substrate solution.
- Monitor the change in absorbance at a wavelength where BrCl_3 or the reaction product has a characteristic absorption band.
- The kinetic data can be analyzed to determine the rate law and rate constant for the reaction.

Reaction Mechanisms

Bromine trichloride is expected to react with organic molecules via mechanisms similar to other electrophilic halogenating agents.

Electrophilic Addition to Alkenes

BrCl_3 can add across the double bond of an alkene. The reaction likely proceeds through a cyclic bromonium ion intermediate, followed by nucleophilic attack by a chloride ion.

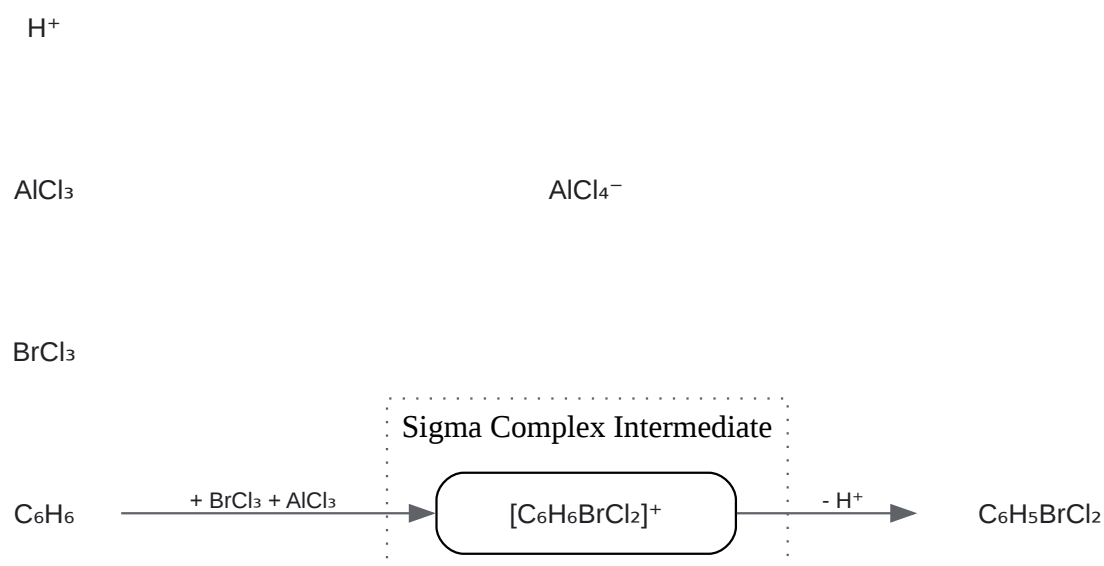


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Electrophilic addition of BrCl_3 to an alkene.

Electrophilic Aromatic Substitution

In the presence of a Lewis acid catalyst (e.g., AlCl_3 or FeCl_3), BrCl_3 can act as an electrophile to substitute a hydrogen atom on an aromatic ring.

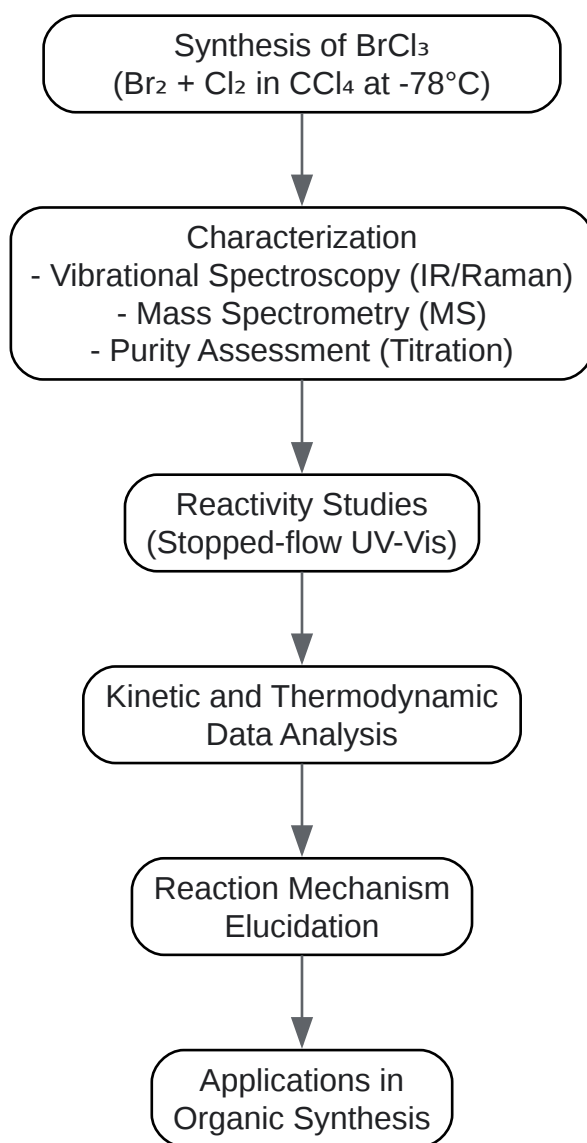


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Electrophilic aromatic substitution with BrCl_3 .

Experimental and Analytical Workflow

The following diagram illustrates a typical workflow for the synthesis, characterization, and reactivity studies of **bromine trichloride**.



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*Workflow for studying the reactivity of **Bromine Trichloride**.*

Safety and Handling

Bromine trichloride is a highly corrosive and toxic substance that should be handled with extreme care in a well-ventilated chemical fume hood.[6]

- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile or neoprene), safety goggles, a face shield, and a lab coat.[6]
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as water, organic compounds, and reducing agents.[6]
- Spills: In case of a spill, evacuate the area and neutralize with a suitable agent like sodium thiosulfate solution. Absorb the neutralized mixture with an inert material and dispose of it as hazardous waste.
- First Aid: In case of skin or eye contact, flush immediately with copious amounts of water for at least 15 minutes and seek immediate medical attention. If inhaled, move to fresh air and seek medical attention.

Conclusion

Bromine trichloride is a highly reactive interhalogen with significant potential as an oxidizing and halogenating agent in chemical synthesis. This guide has summarized the current understanding of its reactivity, drawing upon available data and supplementing with information from the more stable bromine monochloride. The provided experimental protocols and reaction mechanisms offer a framework for researchers to safely handle and explore the synthetic utility of this compound. Further research is warranted to fully elucidate the quantitative aspects of BrCl_3 reactivity and expand its applications in drug development and other scientific fields.

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